

# suberic anhydride handling techniques

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## Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

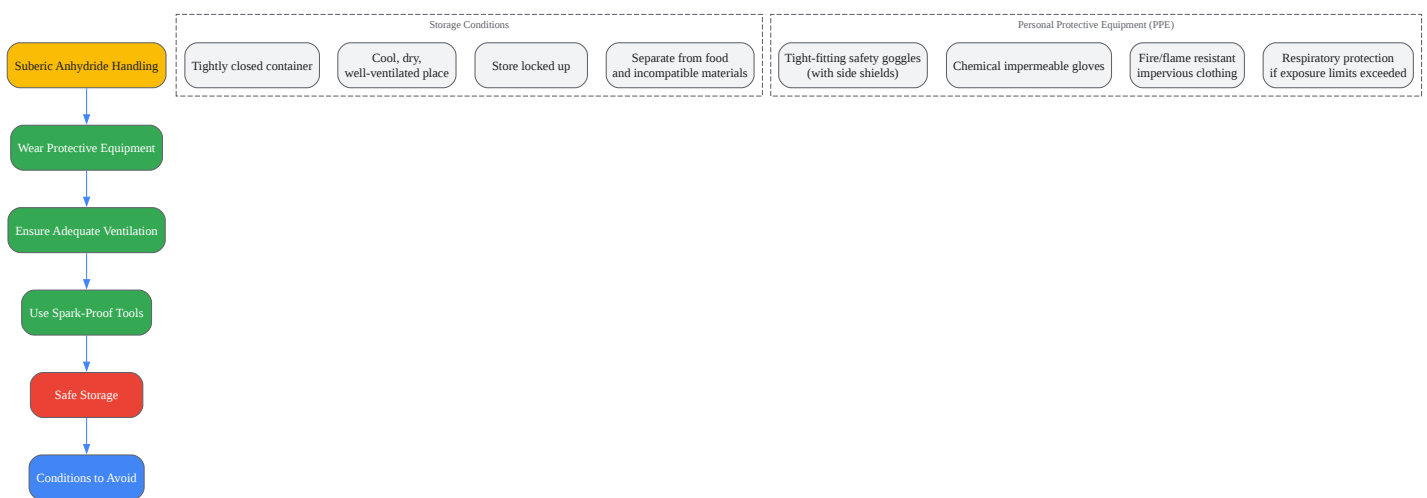
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## Substance Identification & Hazards

Aspect	Details
Product Name	Suberic Anhydride [1]
CAS Number	10521-06-9 [1] [2]
Synonyms	Oxonane-2,9-dione [1]
Molecular Formula	$C_8H_{12}O_3$ [1] [2]
Molecular Weight	156.18 g/mol [1] [2]
Hazard Classification	Causes skin irritation (Category 2), May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3) [1]
Signal Word	Warning [1]
Risk Statements (H-codes)	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1]

## Safe Handling & Storage Guide

The following workflow outlines the key procedures for handling and storing **suberic anhydride**:



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## First Aid & Spill Response

Situation	Immediate Action
Inhalation	Move victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing immediately. Wash skin with plenty of water and soap. If irritation occurs, get medical help. Wash contaminated clothing before reuse. [1]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. <b>Do not induce vomiting.</b> Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]
Spill	Avoid dust formation. Use personal protective equipment. Collect spillage with spark-proof tools and place in a closed container for disposal. Prevent entry into drains. [1]

## Frequently Asked Questions (FAQs)

### Handling & Storage

**Q: What is the most critical precaution when handling suberic anhydride?** A: Avoiding **dust formation and inhalation** is paramount due to the risk of respiratory irritation. Always use the material in a well-ventilated area, such as a fume hood, and wear appropriate respiratory protection if there is a potential for exposure to airborne dust [1].

**Q: Are there any specific storage incompatibilities I should be aware of?** A: The safety data sheet specifically advises storing **suberic anhydride apart from foodstuff containers or incompatible materials**. While specific incompatible chemicals are not listed, it is standard practice to store reactive acids and anhydrides away from strong bases, oxidizers, and reducing agents [1].

### Disposal & Environmental

**Q: What is the proper procedure for disposing of suberic anhydride waste?** A: The material should be disposed of at a **licensed chemical destruction plant or by controlled incineration** with flue gas scrubbing. It is crucial to prevent contamination of water, food, feed, or seeds. Contaminated packaging can be triply rinsed and recycled or disposed of in a sanitary landfill [1].

**Q: What are the ecological hazards?** A: Currently, there is **no data available** on the substance's toxicity to aquatic life or other ecological parameters. However, the precautionary principle applies, and release into the environment must be avoided [1].

## Key Limitations and Next Steps

It's important to note that the available data has some gaps. Key physical properties like **melting point, boiling point, and solubility are not provided** in the search results [1]. Furthermore, detailed information on **incompatible materials and the possibility of hazardous reactions is not available** [1].

To complete your technical support center, you may need to:

- Consult specialized chemical databases or conduct further experimental characterization to fill the data gaps on physical properties.
- Develop specific standard operating procedures (SOPs) for weighing, transferring, and reacting **suberic anhydride** in your lab's common processes.

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## References

1. - Suberic Data Sheet anhydride Safety [chemicalbook.com]
2. | CAS#:10521-06-9 | Chemsrvc Suberic anhydride [chemsrc.com]

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